

Docosyl isooctanoate molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Docosyl isooctanoate

Cat. No.: B15177234

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A Comprehensive Analysis of Docosyl Isooctanoate

This technical guide provides an in-depth overview of the physicochemical properties of **docosyl isooctanoate**, a long-chain ester of significant interest in various scientific and industrial applications. The information presented herein is intended for researchers, scientists, and professionals engaged in drug development and material science.

Physicochemical Properties

Docosyl isooctanoate is an ester with a long aliphatic chain, which imparts specific properties such as high lipophilicity and a waxy nature at room temperature. Its molecular characteristics are fundamental to understanding its behavior in various formulations and biological systems.

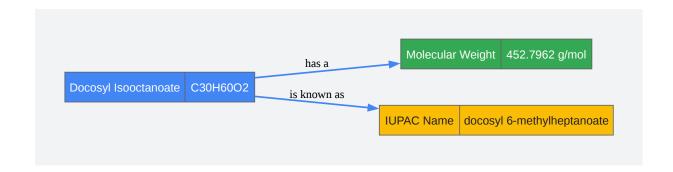
A summary of the key quantitative data for **docosyl isooctanoate** is presented in the table below.



Property	Value
Molecular Formula	C30H60O2[1]
Molecular Weight	452.7962 g/mol [1]
Exact Mass	452.45933115 u[1]
Monoisotopic Mass	452.45933115 u[1]

Molecular Structure and Identification

The structural representation of **docosyl isooctanoate** reveals a docosyl (C22) alcohol moiety esterified with isooctanoic acid. The IUPAC name for this compound is docosyl 6-methylheptanoate.



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Caption: Relationship between **Docosyl Isooctanoate** and its key identifiers.

Experimental Protocols

Detailed experimental methodologies for the determination of the molecular weight and formula of **docosyl isooctanoate** typically involve mass spectrometry and elemental analysis.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) is employed to determine the exact mass of the molecule. The sample is introduced into the mass spectrometer, ionized, and



the mass-to-charge ratio of the resulting ions is measured. The exact mass provides a highly accurate determination of the elemental composition, confirming the molecular formula.

Elemental Analysis: Combustion analysis is a standard method to determine the empirical formula of a compound. A known mass of the substance is burned in an excess of oxygen, and the resulting combustion products (carbon dioxide and water) are collected and weighed. The percentages of carbon and hydrogen in the original compound are then calculated, which can be used to determine the empirical and subsequently the molecular formula.

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References

- 1. guidechem.com [guidechem.com]
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